

# 1,2,3-Trimethoxypropane safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2,3-Trimethoxypropane

Cat. No.: B1593376

[Get Quote](#)

## 1,2,3-Trimethoxypropane: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,2,3-Trimethoxypropane** (TMP), a glycerol-derived ether, is gaining attention as a potentially "green" and low-toxicity solvent. Its favorable properties have led to its consideration in various applications, including as a solvent for chemical reactions and for CO<sub>2</sub> absorption.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the available safety data and handling precautions for **1,2,3-Trimethoxypropane** to ensure its safe use in research and development settings.

## Physicochemical Properties

A summary of the key physicochemical properties of **1,2,3-Trimethoxypropane** is presented in Table 1. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub>	[3]
Molecular Weight	134.17 g/mol	[3]
CAS Number	20637-49-4	[3]
Appearance	Colorless liquid	[4]
Boiling Point	146 °C (at 1013 hPa)	
Density	0.959 g/cm <sup>3</sup> (at 20 °C)	
Vapor Pressure	4.5 hPa (at 20 °C)	
Solubility	Soluble in water	
Flash Point	45 °C	
Auto-ignition Temperature	Not determined	

## Toxicological Data

Toxicological studies on **1,2,3-Trimethoxypropane** have been conducted following OECD guidelines, indicating a low toxicity profile.[5] A summary of the available data is provided in Table 2.

Endpoint	Result	Guideline	Reference
Acute Oral Toxicity	LD50 > 2000 mg/kg (rat)	OECD 423	[5]
Skin Sensitization	Not sensitizing (guinea pig)	OECD 406	[5]
Mutagenicity (Ames test)	Non-mutagenic	OECD 471	[5]
Ecotoxicity	Low toxicity in aquatic environments	[5]	

## Experimental Protocols

The toxicological data presented above were obtained using standardized OECD test guidelines. A brief overview of these methodologies is provided below.

- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This method involves the administration of the test substance to animals in a stepwise procedure. The starting dose level is selected from a series of fixed dose levels. The outcome of the test (survival or death of the animals) determines the next step, allowing for the classification of the substance into a specific toxicity class.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- OECD Guideline 406: Skin Sensitization: This guideline describes two main types of tests in guinea pigs: the guinea pig maximization test (GPMT) and the Buehler test. Both tests involve an induction phase, where the animals are exposed to the test substance, followed by a challenge phase to determine if a skin sensitization reaction has developed.[\[1\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- OECD Guideline 471: Bacterial Reverse Mutation Test (Ames Test): This in vitro assay uses strains of *Salmonella typhimurium* and *Escherichia coli* to detect gene mutations. The test assesses the ability of a substance to cause mutations that revert the bacteria from a state of being unable to synthesize an essential amino acid to a state where they can.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Hazard Identification and Classification

Based on the available data, **1,2,3-Trimethoxypropane** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The Safety Data Sheet from ChemicalBook indicates "no data available" for GHS classification, pictograms, and hazard statements, which often implies a non-hazardous classification for substances that have been evaluated.[\[18\]](#) However, in the absence of a harmonized classification, it is crucial to handle the substance with care, following good laboratory practices.

## Handling Precautions

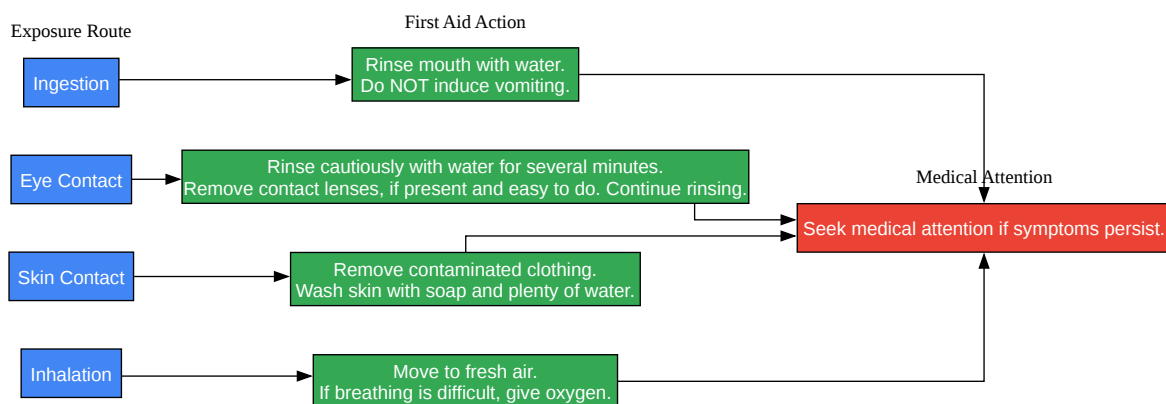
To ensure the safe handling of **1,2,3-Trimethoxypropane**, the following precautions should be observed:

- Ventilation: Handle in a well-ventilated place.[\[18\]](#)
- Personal Protective Equipment (PPE):
  - Gloves: Wear suitable protective gloves.[\[18\]](#)
  - Eye Protection: Wear safety glasses with side-shields or goggles.
  - Lab Coat: Wear a standard laboratory coat.
- Hygiene: Avoid contact with skin and eyes.[\[18\]](#) Wash hands thoroughly after handling.
- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools.[\[18\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[18\]](#)

## Emergency Procedures

### First Aid Measures

The following first aid measures should be taken in case of exposure to **1,2,3-Trimethoxypropane**, based on the available Safety Data Sheet.[\[18\]](#)



[Click to download full resolution via product page](#)

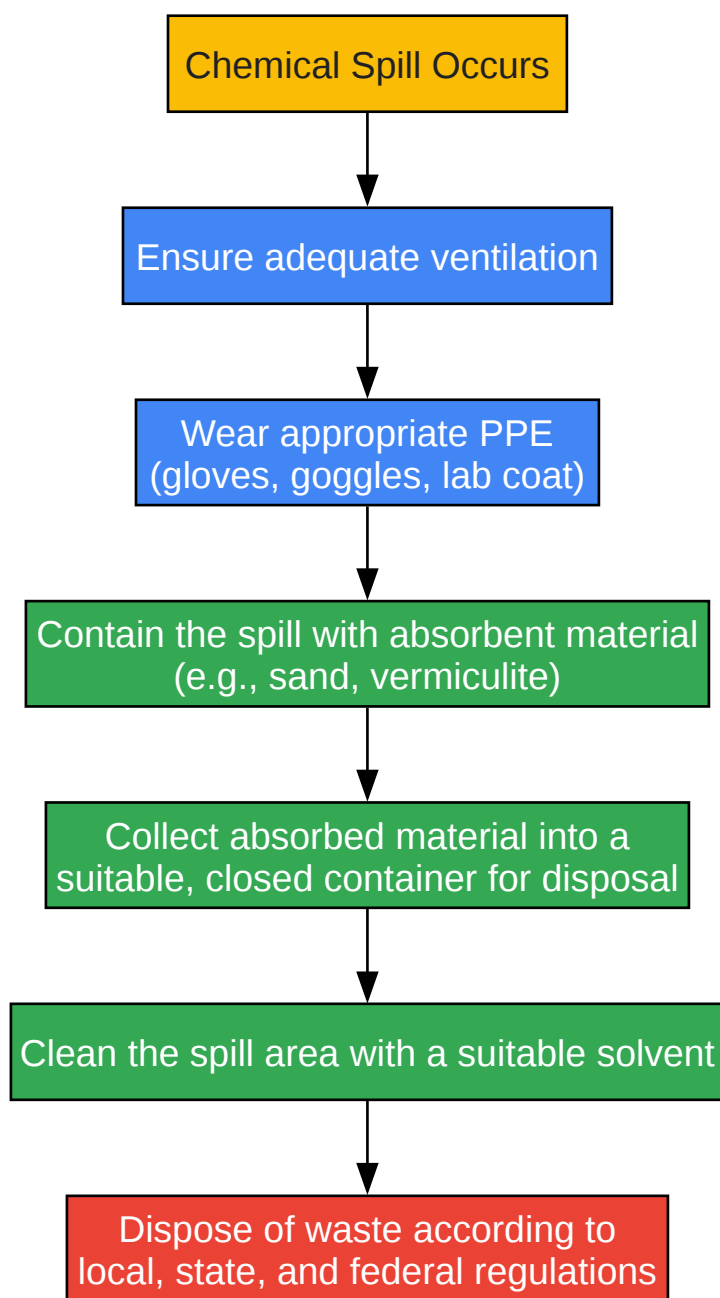
### First Aid Procedures for **1,2,3-Trimethoxypropane** Exposure

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.<sup>[18]</sup>
- Specific Hazards: No specific hazards have been identified.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[18]</sup>

### Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure a safe and effective cleanup.



[Click to download full resolution via product page](#)

Workflow for Handling a Chemical Spill of **1,2,3-Trimethoxypropane**

## Conclusion

**1,2,3-Trimethoxypropane** presents a low-hazard profile based on the currently available toxicological data. However, as with any chemical, it should be handled with care in a laboratory setting. Adherence to the handling precautions and emergency procedures outlined

in this guide will help to ensure the safety of all personnel. Researchers should always consult the most up-to-date Safety Data Sheet provided by their supplier before use.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 2. OECD 423 guidelines: Significance and symbolism [[wisdomlib.org](http://wisdomlib.org)]
- 3. 1,2,3-Trimethoxypropane | C<sub>6</sub>H<sub>14</sub>O<sub>3</sub> | CID 30210 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. [nucro-technics.com](http://nucro-technics.com) [[nucro-technics.com](http://nucro-technics.com)]
- 5. 1,2,3-Trimethoxypropane, a glycerol-based solvent with low toxicity: new utilization for the reduction of nitrile, nitro, ester, and acid functional groups with TMDS and a metal catalyst - Green Chemistry (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 6. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 7. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [[slideshare.net](http://slideshare.net)]
- 8. Application of OECD Guideline 423 in assessing the acute oral toxicity of moniliformin - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 9. MPG.eBooks - Description: Test No. 423: Acute Oral toxicity - Acute Toxic Class Method [[ebooks.mpgdl.mpg.de](http://ebooks.mpgdl.mpg.de)]
- 10. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
- 11. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
- 12. [eurolab.net](http://eurolab.net) [[eurolab.net](http://eurolab.net)]
- 13. Ames Mutagenicity Testing (OECD 471) [[cptclabs.com](http://cptclabs.com)]
- 14. [nib.si](http://nib.si) [[nib.si](http://nib.si)]
- 15. OECD Updated and Corrected Testing Guidelines – CRITICAL CATALYST [[criticalcatalyst.com](http://criticalcatalyst.com)]
- 16. OECD Guidelines for the Testing of Chemicals, Section 4 Test No. 471 ... - OECD - Google Books [[books.google.com](http://books.google.com)]

- 17. biosafe.fi [biosafe.fi]
- 18. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [1,2,3-Trimethoxypropane safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593376#1-2-3-trimethoxypropane-safety-data-sheet-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)